

3-Chloro-4-fluoro-5-nitrobenzotrifluoride CAS number and properties

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Compound of Interest

Compound Name: 3-Chloro-4-fluoro-5-nitrobenzotrifluoride

Cat. No.: B018084

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Technical Guide: 3-Chloro-4-fluoro-5-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **3-Chloro-4-fluoro-5-nitrobenzotrifluoride**, a halogenated aromatic compound. Due to the limited availability of public data on this specific chemical, this document focuses on its identification, known properties, and a detailed synthesis protocol. This guide is intended for use by professionals in chemical research and drug development.

Chemical Identification and Properties

3-Chloro-4-fluoro-5-nitrobenzotrifluoride is a substituted benzotrifluoride with chloro, fluoro, and nitro functional groups.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	101646-02-0[1]
Chemical Formula	C ₇ H ₂ ClF ₄ NO ₂ [1]
Synonyms	MFCD00674108[1]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	243.54 g/mol
Physical Form	Substance
Solubility	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available

Note: Detailed quantitative physical properties for this specific compound are not readily available in published literature. Researchers should perform their own characterization.

Safety and Handling

This compound is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling. Work should be conducted in a well-ventilated fume hood.

Table 3: Hazard Identification

Hazard	Description
Skin Irritation	Causes skin irritation[1]
Eye Irritation	Causes serious eye irritation[1]
Respiratory Irritation	May cause respiratory irritation[1]

Table 4: NFPA 704 Ratings

Category	Rating	Description
Health	3	Short exposure could cause serious temporary or residual injury[1]
Flammability	0	Materials that will not burn[1]
Instability	0	Normally stable, even under fire exposure conditions, and not reactive with water[1]

Synthesis Protocol

The following experimental protocol for the synthesis of **3-Chloro-4-fluoro-5-nitrobenzotrifluoride** is adapted from United States Patent 4582948A.[2]

4.1. Materials and Reagents

- 3,4-dichloro-5-nitrobenzotrifluoride
- Anhydrous potassium fluoride
- Tetramethylammonium chloride
- Methylene chloride

4.2. Experimental Procedure

- A mixture of 52 parts of 3,4-dichloro-5-nitrobenzotrifluoride, 16.2 parts of anhydrous potassium fluoride, and 2.5 parts of tetramethylammonium chloride is prepared.
- The mixture is heated and maintained at a temperature of approximately 120° to 140° C for about 7 hours.
- After the reaction period, the mixture is cooled to room temperature.
- The cooled mixture is diluted with methylene chloride.
- The diluted mixture is then filtered.
- The filtrate is subjected to distillation to yield **3-chloro-4-fluoro-5-nitrobenzotrifluoride**.

4.3. Results

The reported yield for this synthesis is 35.2 parts, which corresponds to a 67% yield. The structure of the product was confirmed by gas chromatography-mass spectrum analysis.[2]

Experimental Workflow and Diagrams

5.1. Synthesis Workflow

The synthesis of **3-Chloro-4-fluoro-5-nitrobenzotrifluoride** involves a halogen exchange reaction followed by purification.



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Caption: Synthesis of **3-Chloro-4-fluoro-5-nitrobenzotrifluoride**.

Applications in Drug Development

There is currently no specific information available in the public domain regarding the application of **3-Chloro-4-fluoro-5-nitrobenzotrifluoride** in drug development or its interaction

with any signaling pathways. As a halogenated nitroaromatic compound, it may serve as a versatile intermediate for the synthesis of more complex molecules with potential biological activity. The presence of chloro, fluoro, and trifluoromethyl groups can influence the pharmacokinetic and pharmacodynamic properties of a parent molecule.

Conclusion

3-Chloro-4-fluoro-5-nitrobenzotrifluoride is a chemical intermediate with limited publicly available data. This guide provides the most current and comprehensive information on its synthesis and safety. Further research is required to fully characterize its physical properties and to explore its potential applications in drug discovery and other areas of chemical synthesis. Researchers are advised to proceed with caution and to conduct thorough analytical characterization of this compound.

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